

# Alexidine-d10 (Dihydrochloride): A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Alexidine-d10 (dihydrochloride)

Cat. No.: B12420332

[Get Quote](#)

This guide provides an in-depth technical overview of **Alexidine-d10 (dihydrochloride)**, a deuterated analog of the potent antiseptic and therapeutic agent, Alexidine. Designed for researchers, scientists, and professionals in drug development, this document delves into the core chemical properties, mechanisms of action, and diverse applications of this compound, supported by experimental insights and methodologies.

## Core Compound Identification and Properties

**Alexidine-d10 (dihydrochloride)** is a stable isotope-labeled version of Alexidine dihydrochloride. The strategic replacement of ten hydrogen atoms with deuterium offers a valuable tool for pharmacokinetic (PK) and absorption, distribution, metabolism, and excretion (ADME) studies, allowing for the differentiation of the administered compound from its endogenous or non-labeled counterparts.

Property	Value	Source
CAS Number	1246818-47-2	[1][2]
Molecular Formula	C <sub>26</sub> H <sub>48</sub> D <sub>10</sub> Cl <sub>2</sub> N <sub>10</sub>	[1][2]
Molecular Weight	591.77 g/mol	[1][2]
Synonyms	N,N''-Bis[2-(ethyl-d <sub>5</sub> )hexyl]-3,12-diimino-2,4,11,13-tetraazatetradecanediiimidamide; 1,1'-Hexamethylene-bis[5-[2-(ethyl-d <sub>5</sub> )hexyl]biguanide]; Bisgquadine-d <sub>10</sub> ; Bisguanidine-d <sub>10</sub>	[1][2]
Storage	2-8°C Refrigerator	[1]

## Mechanism of Action: A Multi-Faceted Approach

Alexidine, the non-deuterated parent compound, exhibits a broad spectrum of biological activity, which is mechanistically rooted in its bisbiguanide structure. Its cationic nature at physiological pH is crucial for its interaction with negatively charged cellular components.

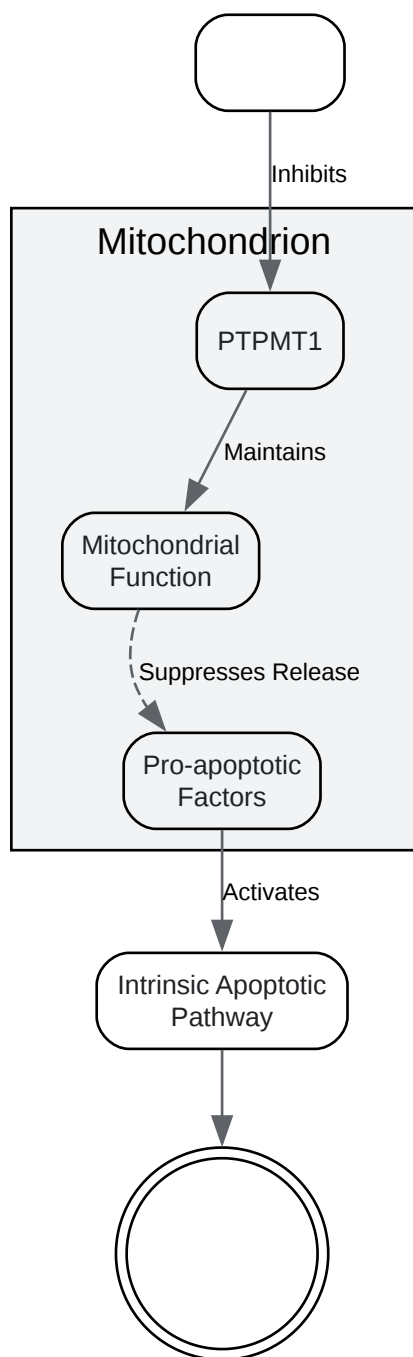
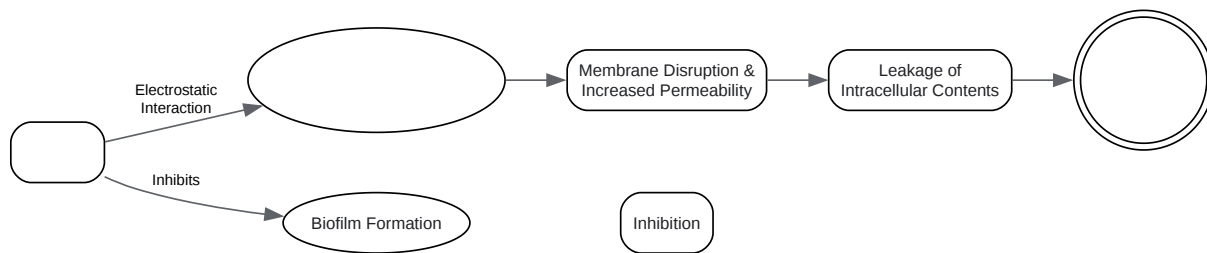
## Antimicrobial and Antifungal Activity: Membrane Disruption and Biofilm Inhibition

Alexidine is a potent antimicrobial agent with demonstrated efficacy against a wide range of bacteria and fungi.[3][4] Its primary mechanism involves the disruption of microbial cell membranes. The positively charged biguanide groups interact with negatively charged phospholipids in the cell membrane, leading to increased permeability, leakage of intracellular contents, and ultimately, cell death.

Beyond its direct cytotoxic effects, Alexidine is a formidable inhibitor of biofilm formation, a critical virulence factor in many pathogenic microorganisms.[3][4][5] It can both prevent the initial attachment of microbial cells to surfaces and eradicate established biofilms.[3][4] This

makes it a compound of significant interest for applications in medical device sterilization and the treatment of biofilm-associated infections.[3]

A study on *Acinetobacter baumannii* demonstrated that Alexidine dihydrochloride could significantly reduce metabolically active cells and eradicate pre-formed biofilms.[3] In another study, it showed profound activity against various growth forms of fungi, including planktonic cells and biofilms of *Candida albicans*, *Candida auris*, and *Aspergillus fumigatus*. [4][6]



[Click to download full resolution via product page](#)

Caption: Alexidine's mechanism of inducing apoptosis via PTPMT1 inhibition.

## Experimental Protocols and Applications

The deuterated form, Alexidine-d10, is primarily utilized as an internal standard in mass spectrometry-based bioanalytical assays for the quantification of Alexidine in biological matrices.

### Protocol: Quantification of Alexidine in Plasma using LC-MS/MS

This protocol outlines a general procedure for the quantification of Alexidine in a biological matrix, such as plasma, using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with Alexidine-d10 as an internal standard.

#### 1. Preparation of Standards and Quality Controls (QCs):

- Prepare a stock solution of Alexidine and Alexidine-d10 (Internal Standard, IS) in a suitable solvent (e.g., methanol).
- Serially dilute the Alexidine stock solution to create calibration standards at various concentrations.
- Prepare QC samples at low, medium, and high concentrations.

#### 2. Sample Preparation (Protein Precipitation):

- To 50  $\mu$ L of plasma sample, standard, or QC, add 150  $\mu$ L of the IS working solution in acetonitrile.
- Vortex for 1 minute to precipitate proteins.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean 96-well plate or autosampler vial.

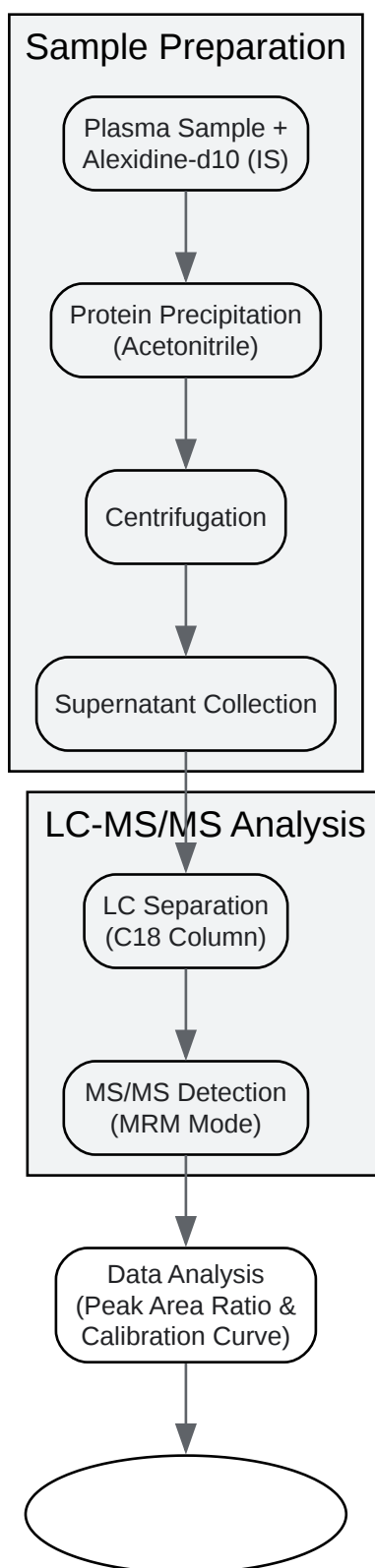
#### 3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
- Column: A suitable C18 reversed-phase column.
- Mobile Phase A: 0.1% Formic acid in water.

- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: A suitable gradient to ensure separation from matrix components.
- Flow Rate: 0.5 mL/min.
- Injection Volume: 5  $\mu$ L.
- Tandem Mass Spectrometry (MS/MS):
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
- Alexidine: Determine the precursor and product ion transitions (e.g.,  $m/z$   $[M+H]^+ \rightarrow$  fragment).
- Alexidine-d10 (IS): Determine the precursor and product ion transitions (e.g.,  $m/z$   $[M+10+H]^+ \rightarrow$  fragment).
- Optimization: Optimize collision energy and other MS parameters for maximum signal intensity.

#### 4. Data Analysis:

- Integrate the peak areas for Alexidine and Alexidine-d10.
- Calculate the peak area ratio (Alexidine/Alexidine-d10).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of Alexidine in the unknown samples and QCs using the regression equation from the calibration curve.



[Click to download full resolution via product page](#)

Caption: Workflow for LC-MS/MS quantification of Alexidine.

## Broader Applications and Future Directions

The potent and multifaceted biological activities of Alexidine position it as a versatile compound with numerous therapeutic and industrial applications.

- Antiseptic: Its use in oral rinses and contact lens solutions highlights its efficacy as a topical antiseptic. [3]\* Antifungal Therapy: Alexidine shows promise as a broad-spectrum antifungal agent, particularly against drug-resistant strains and biofilms. [4][5][6][7] Its efficacy has been demonstrated in a diabetic mouse model of dermatophytosis. [7]\* Oncology: The targeted inhibition of PTPMT1 makes Alexidine a compelling candidate for further investigation in cancer therapy. [8][9]\* Medical Device Coatings: The anti-biofilm properties of Alexidine could be leveraged in the development of coatings for medical implants and catheters to prevent device-associated infections.

The availability of Alexidine-d10 is critical for the preclinical and clinical development of Alexidine-based therapeutics, enabling accurate and reliable bioanalysis. Future research will likely focus on optimizing its therapeutic index, exploring combination therapies, and developing novel delivery systems to enhance its efficacy and safety.

## References

- Antibacterial and Antibiofilm Properties of the Alexidine Dihydrochloride (MMV396785) against *Acinetobacter baumannii*. (2023). MDPI. Retrieved from [\[Link\]](#)
- Alexidine-d10 Dihydrochloride. Pharmaffiliates. Retrieved from [\[Link\]](#)
- Mamouei, Z., et al. (2018). Alexidine dihydrochloride has broad-spectrum activities against diverse fungal pathogens. *mSphere*, 3(5), e00539-18. Retrieved from [\[Link\]](#)
- Antifungal activity of alexidine dihydrochloride in a novel diabetic mouse model of dermatophytosis. (2022). *Frontiers in Microbiology*. Retrieved from [\[Link\]](#)
- Mamouei, Z., et al. (2018). Alexidine Dihydrochloride Has Broad-Spectrum Activities against Diverse Fungal Pathogens. ResearchGate. Retrieved from [\[Link\]](#)
- Alexidine dihydrochloride is a selective inhibitor of PTPMT1. ResearchGate. Retrieved from [\[Link\]](#)

- Alexidine Dihydrochloride Has Broad-Spectrum Activities against Diverse Fungal Pathogens. ASM Journals. Retrieved from [[Link](#)]
- Alexidine as a Potent Antifungal Agent Against *Candida Hemeulonii* Sensu Stricto. (2025). PMC. Retrieved from [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. pharmaffiliates.com](https://pharmaffiliates.com) [[pharmaffiliates.com](https://pharmaffiliates.com)]
- [2. scbt.com](https://scbt.com) [[scbt.com](https://scbt.com)]
- [3. Antibacterial and Antibiofilm Properties of the Alexidine Dihydrochloride \(MMV396785\) against Acinetobacter baumannii](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- [4. biorxiv.org](https://biorxiv.org) [[biorxiv.org](https://biorxiv.org)]
- [5. Alexidine as a Potent Antifungal Agent Against Candida Hemeulonii Sensu Stricto - PMC](https://pubmed.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [6. researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- [7. Frontiers | Antifungal activity of alexidine dihydrochloride in a novel diabetic mouse model of dermatophytosis](https://frontiersin.org) [[frontiersin.org](https://frontiersin.org)]
- [8. medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- [9. researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- To cite this document: BenchChem. [Alexidine-d10 (Dihydrochloride): A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12420332/docs#alexidine-d10-dihydrochloride-a-comprehensive-technical-guide-for-researchers>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)